

Technical Guide: Safety and Handling of 2,3,5-Trifluorobenzyl Alcohol

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Compound of Interest

Compound Name: *2,3,5-Trifluorobenzyl alcohol*

Cat. No.: *B1306048*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for trained professionals in a laboratory or industrial setting. The information provided is a consolidation of available data and safety recommendations. Due to a lack of comprehensive, experimentally verified safety and toxicology data for **2,3,5-Trifluorobenzyl alcohol**, information from structurally similar compounds has been included for guidance. All handling of this chemical should be conducted by qualified personnel who have performed a thorough risk assessment.

Chemical Identification and Physical Properties

2,3,5-Trifluorobenzyl alcohol is a fluorinated aromatic alcohol. The presence of three fluorine atoms on the benzene ring significantly influences its chemical and physical properties.

Property	Value	Source>Note
Chemical Name	(2,3,5-Trifluorophenyl)methanol	IUPAC
Synonyms	2,3,5-Trifluorobenzyl alcohol	Common
CAS Number	67640-33-9	[1] [2] [3]
Molecular Formula	C ₇ H ₅ F ₃ O	[2] [3]
Molecular Weight	162.11 g/mol	[2]
Appearance	Clear liquid	Predicted [4]
Boiling Point	183.7 ± 35.0 °C	Predicted [4]
Density	1.398 ± 0.06 g/cm ³	Predicted [4]
pKa	13.27 ± 0.10	Predicted [4]

Note: Predicted data is provided from chemical databases and should be used as an estimate. Experimental data for the specific isomer 2,4,5-Trifluorobenzyl alcohol shows a boiling point of 201-204 °C and a density of 1.4 g/mL at 25 °C.[\[5\]](#)[\[6\]](#)

Hazard Identification and Classification

Based on information for **2,3,5-Trifluorobenzyl alcohol** and its isomers, the following hazards are identified.

GHS Hazard Statements:[\[7\]](#)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Hazard Codes (Pre-GHS):[\[4\]](#)

- Xi: Irritant

Risk Statements (Pre-GHS):[\[4\]](#)

- R36/37/38: Irritating to eyes, respiratory system, and skin.

Safety Statements (Pre-GHS):[\[4\]](#)

- S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.
- S36: Wear suitable protective clothing.

Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory or manufacturing conditions should be conducted to determine the appropriate PPE. The following are general recommendations.[\[8\]](#) [\[9\]](#)[\[10\]](#)[\[11\]](#)

Equipment	Specification
Eye Protection	Chemical safety goggles with a snug fit are essential. A face shield should be worn in situations with a high risk of splashing. [8] [10]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Glove material should be selected based on the specific solvent used and breakthrough time. [8]
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn. For larger quantities or increased risk of exposure, chemical-resistant coveralls may be necessary. [9] [11]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If there is a risk of inhaling vapors, a respirator with an appropriate cartridge should be used. [8] [11]

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Handle in a well-ventilated area, preferably in a chemical fume hood.[6]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.
- Some sources recommend storage at 2-8°C.[4]

First Aid Measures

Immediate action is crucial in case of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids. [1] [12] Seek immediate medical attention. [1] [12]
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water. [12] If irritation persists, seek medical attention. [12]
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Accidental Release and Disposal

Accidental Release:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[\[11\]](#)
- For larger spills, contain the spill and prevent it from entering drains.[\[13\]](#)

Disposal:

- **2,3,5-Trifluorobenzyl alcohol** is a halogenated organic compound and should be disposed of as hazardous waste.[\[6\]](#)[\[14\]](#)
- Dispose of in accordance with local, state, and federal regulations.[\[14\]](#)
- Do not pour down the drain.[\[6\]](#)

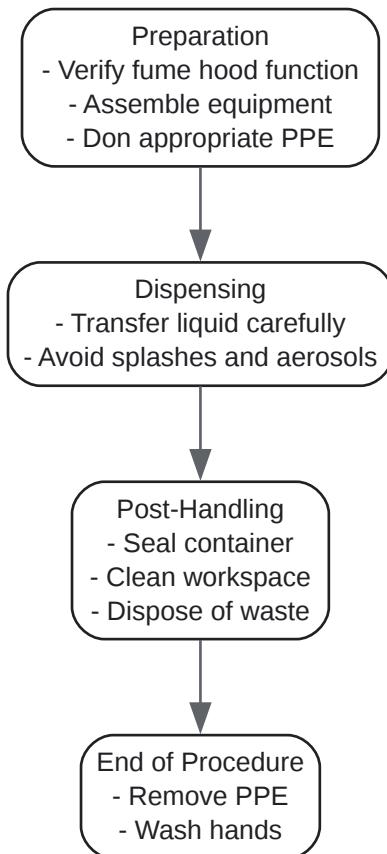
Experimental Protocols

General Handling of a Liquid Chemical Irritant:

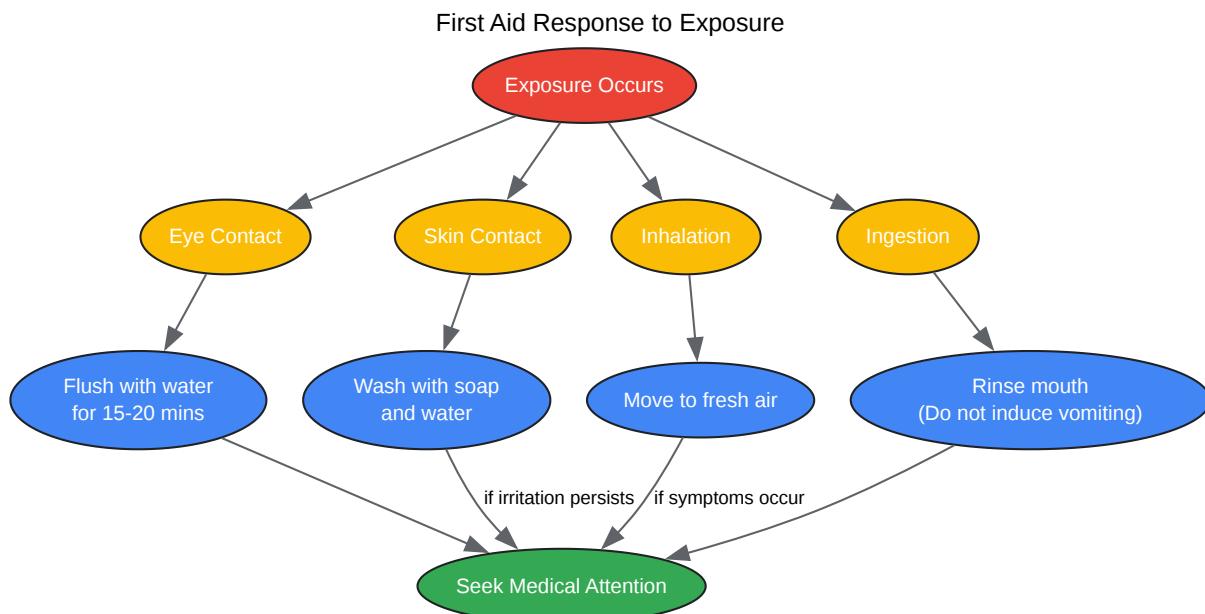
- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
 - Have all necessary equipment and reagents readily available.
 - Don the appropriate personal protective equipment (see Section 3).
 - Have spill control materials and waste containers accessible.
- Dispensing:
 - Use a clean, dry syringe or pipette to transfer the liquid.
 - For air-sensitive applications, use appropriate techniques such as a Schlenk line or glovebox.[\[5\]](#)
 - Avoid splashing and generating aerosols.
- Post-Handling:
 - Tightly seal the container after use.
 - Clean any contaminated surfaces.
 - Dispose of any contaminated materials (e.g., pipette tips, gloves) in the designated hazardous waste container.
 - Wash hands thoroughly.

Visualizations

General Handling Workflow for 2,3,5-Trifluorobenzyl Alcohol

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Caption: General workflow for handling **2,3,5-Trifluorobenzyl alcohol**.

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Caption: Logical flow for first aid response to exposure.

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